

In-Depth Technical Guide: Cyclacidin (CAS 749-18-8)

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Compound of Interest

Compound Name: Cyclacidin

Cat. No.: B8742860

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Notice: Due to the limited availability of public, in-depth scientific literature regarding **Cyclacidin** (CAS 749-18-8), this guide provides a summary of the currently accessible information. Detailed experimental protocols, extensive quantitative data, and comprehensive signaling pathway descriptions are not available in the public domain.

Introduction

Cyclacidin is a naturally occurring compound produced by the bacterium *Streptomyces capoamus*.^[1] First identified in the late 1960s, it has been noted for its potential biological activities, specifically its antibacterial and antitumor properties. This document aims to consolidate the available technical information on **Cyclacidin** for researchers, scientists, and drug development professionals.

Physicochemical Properties

The fundamental physicochemical properties of **Cyclacidin** are summarized below.

Property	Value	Source
CAS Number	749-18-8	Internal
Molecular Formula	C ₂₂ H ₁₆ O ₇	Internal
Molecular Weight	392.36 g/mol	Internal
Producing Organism	Streptomyces capoamus strain 4670-IA 37	[1]

Biological Activity

Cyclacidin has demonstrated activity in two primary areas: antibacterial and antitumor applications.

Antibacterial Activity

Cyclacidin exhibits inhibitory effects against certain Gram-positive bacteria.[1] Specifically, its activity has been noted against *Bacillus subtilis* and *Gambusia occidentalis*. [1] However, quantitative data such as Minimum Inhibitory Concentration (MIC) values are not readily available in public literature, preventing a detailed comparison with other antibacterial agents.

Antitumor Activity

The compound has shown an inhibitory effect on Sarcoma 180, a murine tumor cell line.[1] This suggests a potential for **Cyclacidin** as a lead compound in oncology research. Quantitative metrics of its antitumor efficacy, including IC₅₀ values or in vivo tumor growth inhibition data, are not detailed in the accessible scientific literature.

Mechanism of Action & Signaling Pathways

The precise molecular mechanisms of action for **Cyclacidin**'s antibacterial and antitumor activities have not been elucidated in publicly available research. Consequently, no signaling pathways or molecular targets have been identified. This represents a significant knowledge gap and an area for future research.

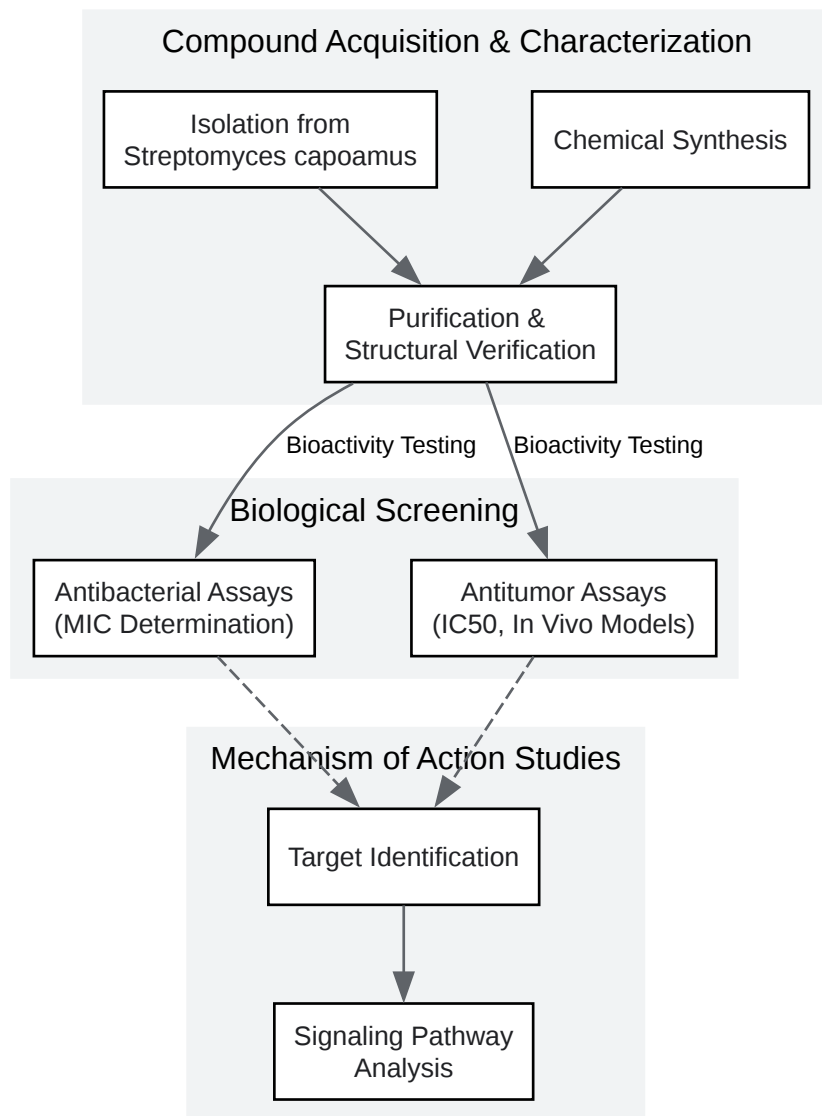
Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, purification, or biological evaluation of **Cyclacidin** are not described in the available literature. The original research from the 1960s likely contains these methodologies but is not accessible through public databases.

Logical Relationships and Workflows

Given the lack of detailed experimental and mechanistic data, a conceptual workflow for future investigation of **Cyclacidin** can be proposed.

Conceptual Research Workflow for Cyclacidin

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Caption: Proposed workflow for future **Cyclacidin** research.

Conclusion and Future Directions

Cyclacidin is a natural product with documented, albeit not extensively characterized, antibacterial and antitumor properties. The lack of detailed, publicly available data presents a significant barrier to its further development. Future research should prioritize the re-isolation or synthesis of **Cyclacidin** to enable comprehensive biological and mechanistic studies. Elucidating its mechanism of action will be critical in determining its potential as a therapeutic agent. The scientific community would benefit greatly from the publication of modern, in-depth studies on this compound.

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References

- 1. Cyclacidin | 749-18-8 | Others-HuiDaCollection | Dedicated to the establishment of a compound library of comprehensive intermediates and active ingredients [huidacollection.com]
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